

Fmoc-D-Threoninol: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *fmoc-d-Threoninol*

Cat. No.: *B557614*

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Fmoc-D-Threoninol is a pivotal building block in the field of peptide chemistry and drug discovery.[1] This guide provides an in-depth analysis of its chemical structure, physicochemical properties, and its application in synthetic methodologies.

Core Chemical Structure

Fmoc-D-Threoninol, systematically named (9H-fluoren-9-yl)methyl N-[(2S,3S)-1,3-dihydroxybutan-2-yl]carbamate, is an amino alcohol derivative.[2] Its structure is characterized by three key components:

- **D-Threoninol Backbone:** A four-carbon amino alcohol with two chiral centers, providing a specific stereochemical configuration ((2S,3S)) that is crucial for the biological activity of the resulting peptides.[2]
- **Fmoc (9-fluorenylmethoxycarbonyl) Group:** A bulky, base-labile protecting group attached to the nitrogen atom of the D-Threoninol backbone.[1][3] This group is fundamental for orthogonal protection strategies in solid-phase peptide synthesis.[4]
- **Hydroxyl Groups:** The presence of primary and secondary hydroxyl groups allows for further modifications and can influence the pharmacological properties of peptide-based therapeutics, such as enhancing solubility and interaction with biological targets.[1]

The molecular formula for **Fmoc-D-Threoninol** is $C_{19}H_{21}NO_4$. [2][5]

Physicochemical Properties

A summary of the key quantitative data for **Fmoc-D-Threoninol** is presented in the table below.

Property	Value	Reference
Molecular Weight	327.4 g/mol	[2][5]
Molecular Formula	C ₁₉ H ₂₁ NO ₄	[2][5]
CAS Number	252049-02-8	[2]
Appearance	White solid	[3]
Purity	≥ 99% (HPLC)	[3]
Storage Conditions	0 - 8 °C	[3]

Application in Peptide Synthesis

Fmoc-D-Threoninol is extensively utilized in Fmoc-based solid-phase peptide synthesis (SPPS).[1][3] This methodology allows for the stepwise construction of complex peptide chains on a solid support.[4]

Experimental Protocol: General Fmoc-SPPS Workflow

The following protocol outlines the fundamental steps for incorporating an amino acid residue using the Fmoc protection strategy.

- Resin Preparation:** The synthesis begins with a solid support (resin), typically pre-loaded with the first amino acid. The resin is swelled in a suitable solvent, such as dimethylformamide (DMF).
- Fmoc Deprotection:** The Fmoc group of the resin-bound amino acid is removed to expose the free amine. This is achieved by treating the resin with a 20% solution of piperidine in DMF.[6] The resin is then thoroughly washed to remove the piperidine and byproducts.
- Amino Acid Activation and Coupling:** The next Fmoc-protected amino acid (in this case, it could be a standard amino acid being coupled to a chain containing a threoninol-derived

residue) is activated. This is commonly done using a coupling agent like HCTU in the presence of a base such as diisopropylethylamine (DIEA).^[6] The activated amino acid is then added to the resin, and the coupling reaction proceeds to form a new peptide bond.

- **Washing:** After the coupling reaction, the resin is washed extensively with DMF to remove any unreacted reagents and byproducts.
- **Capping (Optional):** To block any unreacted free amines and prevent the formation of deletion sequences, a capping step can be performed using a solution of acetic anhydride and a base.
- **Cycle Repetition:** The deprotection and coupling steps are repeated for each subsequent amino acid in the desired peptide sequence.
- **Cleavage and Global Deprotection:** Once the peptide chain is fully assembled, it is cleaved from the resin, and all side-chain protecting groups are removed simultaneously. This is typically achieved by treatment with a strong acid cocktail, such as a mixture of trifluoroacetic acid (TFA), water, and scavengers like triisopropylsilane (TIPS).^[6]

Structural Visualization

The chemical structure of **Fmoc-D-Threoninol** is depicted in the following diagram.

- 4. [peptide.com](https://www.peptide.com) [[peptide.com](https://www.peptide.com)]
- 5. [peptide.com](https://www.peptide.com) [[peptide.com](https://www.peptide.com)]
- 6. chem.uci.edu [chem.uci.edu]
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